

Bromperidol serum prolactin concentration effects

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Compound Focus: Bromperidol

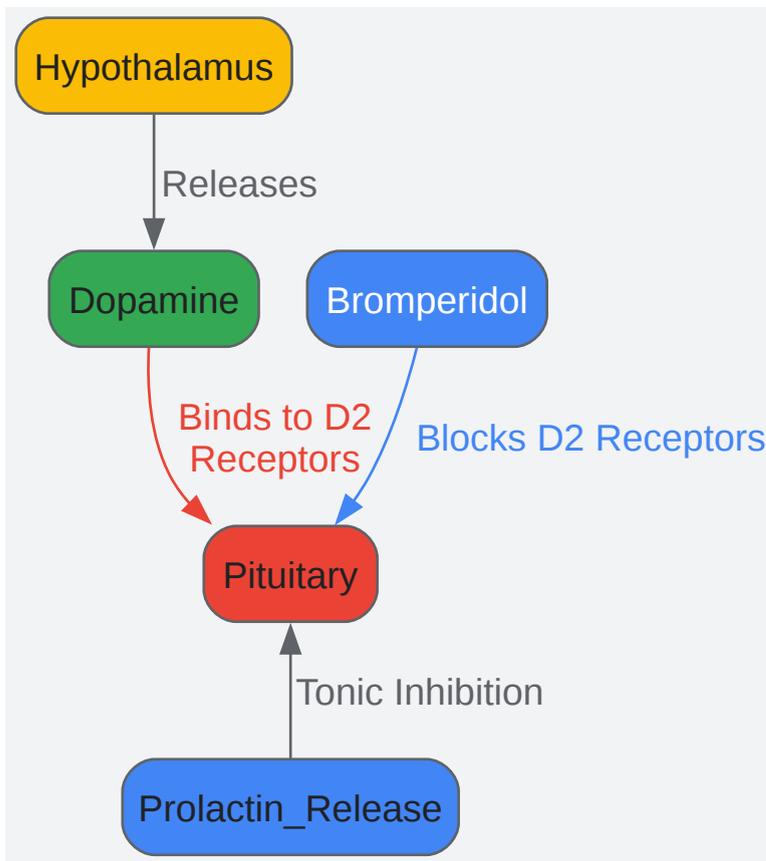
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Dopamine D2 Antagonism and Prolactin Secretion

The following diagram illustrates the primary mechanism by which **bromperidol** induces hyperprolactinemia, which is shared with other typical antipsychotics.



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*Diagram: **Bromperidol** blocks pituitary D2 receptors, disrupting dopamine's tonic inhibition of prolactin release.*

Bromperidol exerts its effect on prolactin by antagonizing dopamine D2 receptors in the **tuberoinfundibular pathway** of the brain [1]. Under normal conditions, dopamine from the hypothalamus tonically inhibits prolactin secretion from the anterior pituitary. By blocking these pituitary D2 receptors, **bromperidol** removes this inhibitory signal, leading to a rise in serum prolactin levels [2]. This makes prolactin response a direct marker of the drug's central D2 receptor blockade activity [3].

Quantitative Prolactin Response to Bromperidol

The extent of prolactin elevation is influenced by dosage, plasma drug concentration, and patient gender.

Bromperidol vs. Haloperidol

A direct comparison in the same patients shows **bromperidol** produces a slightly lower prolactin response than haloperidol at the same milligram dose.

Antipsychotic	Dose	Prolactin Concentration (Median & Range)	Plasma Drug Concentration (Mean \pm S.D.)
Bromperidol	12 mg/day	24 ng/ml (7 - 93 ng/ml) [4]	20.8 \pm 8.0 nmol/L [4] (or 8.7 \pm 3.4 ng/ml [3])
Haloperidol	12 mg/day	32 ng/ml (8 - 102 ng/ml) [4]	28.0 \pm 13.1 nmol/L [4] (or 10.5 \pm 4.9 ng/ml [3])

Despite this difference in plasma drug levels, the prolactin concentrations during the two treatments were highly correlated within individuals, suggesting similar pharmacodynamic effects [4] [5].

Dose and Concentration Dependence

The prolactin response to **bromperidol** is directly related to its plasma concentration and the dosage administered.

Factor	Relationship with Prolactin Increase	Study Details
Plasma Drug Concentration	Positive correlation with both bromperidol and its metabolite, reduced bromperidol [6].	A 3-week study with 24 patients on 6 or 18 mg/day [6].
Dosage	Significant increase ($P < 0.01$) in prolactin each week over a 3-week treatment [6].	Fixed doses of 6, 12, or 18 mg/day in 30 patients [7].
Gender	Delta-prolactin was significantly greater in females than in males ($P < 0.05$) [6].	Gender effect observed across antipsychotic treatments [8].

Experimental Protocol for Prolactin Assessment

For researchers aiming to replicate or build upon these findings, here is a summary of the key methodological details from the cited studies.

- **Study Population:** Acutely exacerbated or mentally stable schizophrenic inpatients. Participants are typically adults fulfilling DSM-IV criteria, physically healthy, and free of medications that could influence prolactin levels [6] [4] [7].
- **Dosage Regimen:** Fixed daily oral doses of **bromperidol** are administered, commonly ranging from 6 mg to 18 mg per day, with a treatment duration of at least 2 to 3 weeks to reach a steady state [6] [4] [7].
- **Blood Sampling & Analysis:**
 - **Prolactin Measurement:** A single blood sample is drawn after the treatment period. Serum prolactin is quantified using a standardized method, such as a **radioimmunoassay** or a **heterogeneous sandwich magnetic separation assay** [6] [8].
 - **Drug Level Monitoring:** Plasma concentrations of **bromperidol** and its major metabolite, **reduced bromperidol**, are measured using **high-performance liquid chromatography (HPLC)** [6] [3].
- **Data Analysis:** The change in prolactin (delta-prolactin) is calculated by subtracting the baseline level from the on-treatment level. The relationship between prolactin elevation and variables like plasma drug concentration and gender can be analyzed using **multiple regression analysis** [6].

Key Influencing Factors and Comparative Context

- **Genetic Factors:** An individual's genetic makeup influences prolactin response. Patients carrying the **DRD2*A1 allele** have been shown to have significantly higher prolactin levels during antipsychotic treatment, suggesting greater functional D2 receptor binding in this group [8].
- **Place Among Other Antipsychotics:** **Bromperidol** is a typical antipsychotic with a significant propensity to elevate prolactin. Its effect is generally lower than that of strong prolactin-elevating drugs like **risperidone** and **paliperidone**, but higher than that of "prolactin-sparing" atypicals like **clozapine**, **quetiapine**, and **aripiprazole** [2]. Its structural analog, **haloperidol**, induces a slightly higher prolactin level at the same milligram dose [4].

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References

1. Prolactin and antipsychotic medications: mechanism of action [sciencedirect.com]
2. The effects of novel and newly approved antipsychotics on ... [pubmed.ncbi.nlm.nih.gov]
3. Article Comparison of prolactin concentrations between ... [sciencedirect.com]
4. Comparison of Prolactin Concentrations Between ... [pubmed.ncbi.nlm.nih.gov]
5. Comparison of prolactin concentrations between ... [merckmillipore.com]
6. Prolactin Response to Bromperidol Treatment in ... [pubmed.ncbi.nlm.nih.gov]
7. Therapeutic effects of bromperidol on the five dimensions ... [pubmed.ncbi.nlm.nih.gov]
8. Prolactin levels in antipsychotic treatment of patients with ... [cambridge.org]

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